

Dichloromethane-d2: A Comprehensive Technical Guide to its Physical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dichloromethane-d2

Cat. No.: B032916

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **Dichloromethane-d2** (CD_2Cl_2), a deuterated isotopologue of dichloromethane. This document is intended to be a comprehensive resource for researchers, scientists, and professionals in drug development who utilize deuterated solvents in their work.

Core Physical and Chemical Properties

Dichloromethane-d2 is a colorless, volatile liquid with a sweet, chloroform-like odor.^[1] It is the deuterated form of dichloromethane, where the two hydrogen atoms are replaced with deuterium. This isotopic substitution makes it a valuable solvent for nuclear magnetic resonance (NMR) spectroscopy, as it minimizes solvent interference in ^1H NMR spectra.^{[2][3]}

General Properties

Property	Value
Chemical Formula	CD ₂ Cl ₂ [4]
CAS Number	1665-00-5[4]
Molecular Weight	86.94 g/mol [5]
Appearance	Colorless liquid[1]
Odor	Sweet, penetrating, ether-like[1]
Isotopic Purity	Typically ≥99.5 atom % D[4]

Quantitative Physical Properties

The following tables summarize the key quantitative physical properties of **dichloromethane-d₂**, compiled from various literature sources.

Thermal Properties

Property	Value
Melting Point	-97 °C to -95 °C[6]
Boiling Point	39.6 °C to 40 °C[6][7]
Autoignition Temperature	605 °C[6]

Density and Refractive Index

Property	Value
Density	1.36 g/cm ³ at 20 °C[6]
Refractive Index (n _D)	1.4230 at 20 °C[8]

Vapor Pressure

Pressure	Temperature
450 hPa	20 °C[6]
470.76 hPa	20 °C[9]

Solubility

Solvent	Solubility
Water	Sparingly soluble[10]
Ethanol	Miscible[10]
Ether	Miscible[10]
Most Organic Solvents	Miscible[11]

Spectroscopic Data

Nuclear Magnetic Resonance (NMR)

Nucleus	Chemical Shift (ppm)	Multiplicity	Coupling Constant (J)
¹ H (residual)	5.32	Triplet (1:1:1)	¹ J(H,D) ≈ 1.1 Hz
¹³ C	54.00	Quintet (1:2:3:2:1)	¹ J(C,D) = 27.2 Hz
² H (Deuterium)	5.32	Singlet	-

Note: Chemical shifts can vary slightly depending on the reference and other dissolved species.

Infrared (IR) Spectroscopy

The IR spectrum of **dichloromethane-d₂** shows characteristic peaks corresponding to the vibrations of the C-D and C-Cl bonds. Specific peak positions can be found in various spectral databases.

Experimental Protocols

The following are detailed methodologies for the determination of the key physical properties of volatile organic compounds like **dichloromethane-d2**.

Melting Point Determination (Thiele Tube Method)

The melting point is determined by observing the temperature at which the solid-to-liquid phase transition occurs.

Materials:

- Thiele tube
- High-boiling point oil (e.g., mineral oil)
- Capillary tubes (sealed at one end)
- Thermometer
- Bunsen burner or heating mantle
- Sample of frozen **dichloromethane-d2**

Procedure:

- A small amount of frozen **dichloromethane-d2** is introduced into a capillary tube.
- The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The thermometer and capillary tube assembly are suspended in a Thiele tube filled with oil.
- The side arm of the Thiele tube is gently heated, creating a convection current that ensures uniform heating.
- The temperature is slowly increased (approximately 1-2 °C per minute) as the melting point is approached.
- The temperatures at which melting begins and is complete are recorded as the melting point range.^[12]

Boiling Point Determination (Distillation Method)

The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Materials:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle
- Boiling chips
- Sample of **dichloromethane-d2**

Procedure:

- A known volume of **dichloromethane-d2** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled, with the thermometer bulb positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- The liquid is heated gently using a heating mantle.
- As the liquid boils, the vapor rises, and the temperature on the thermometer will stabilize.
- The constant temperature observed during the distillation of the pure liquid is recorded as the boiling point.^{[9][13]}

Density Determination (Pycnometer or Volumetric Flask Method)

Density is the mass per unit volume of a substance.

Materials:

- Pycnometer or a calibrated volumetric flask with a stopper
- Analytical balance
- Sample of **dichloromethane-d2**

Procedure:

- The mass of a clean, dry, and empty pycnometer or volumetric flask is accurately measured.
- The container is filled with **dichloromethane-d2** up to the calibration mark, ensuring there are no air bubbles. The container is stoppered to prevent evaporation.
- The mass of the filled container is measured.
- The density is calculated by dividing the mass of the liquid (mass of filled container minus mass of empty container) by the known volume of the container.[\[11\]](#)[\[14\]](#)

Refractive Index Measurement (Abbé Refractometer)

The refractive index measures how light bends as it passes through the liquid.

Materials:

- Abbé refractometer
- Constant temperature water bath
- Sample of **dichloromethane-d2**
- Dropper

Procedure:

- The refractometer is calibrated using a standard of known refractive index.

- A few drops of **dichloromethane-d2** are placed on the prism of the refractometer.
- The prism is closed, and the temperature is allowed to equilibrate, typically to 20 °C, using a circulating water bath.
- The light source is adjusted, and the eyepiece is focused until a sharp line separating the light and dark fields is visible.
- The control knob is adjusted to bring the dividing line to the center of the crosshairs.
- The refractive index is read directly from the instrument's scale.[\[15\]](#)[\[16\]](#)

Solubility Determination (Shake-Flask Method)

This method determines the equilibrium solubility of a substance in a particular solvent.

Materials:

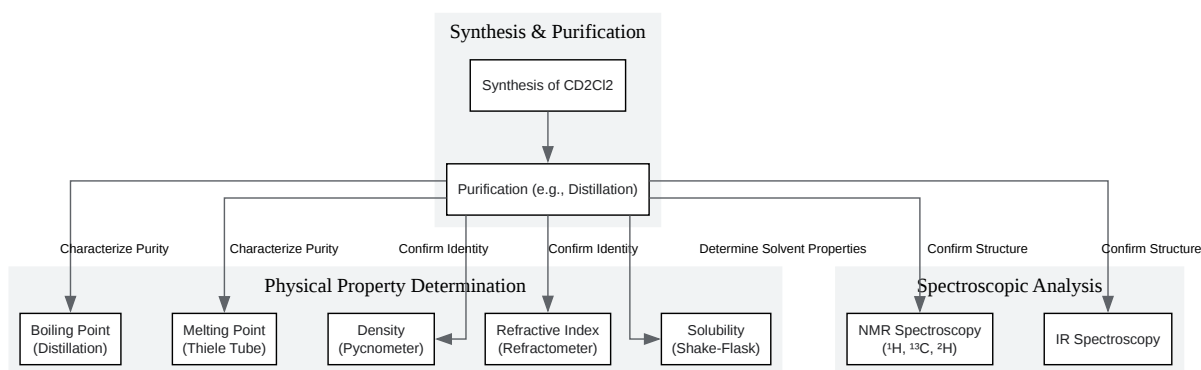
- Vials with tight-fitting caps
- Orbital shaker
- Analytical balance
- Syringe and filters
- Analytical instrument for quantification (e.g., GC, HPLC)
- Solute and **dichloromethane-d2**

Procedure:

- An excess amount of the solute is added to a known volume of **dichloromethane-d2** in a vial.
- The vial is tightly sealed and placed on an orbital shaker at a constant temperature.
- The mixture is agitated for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.

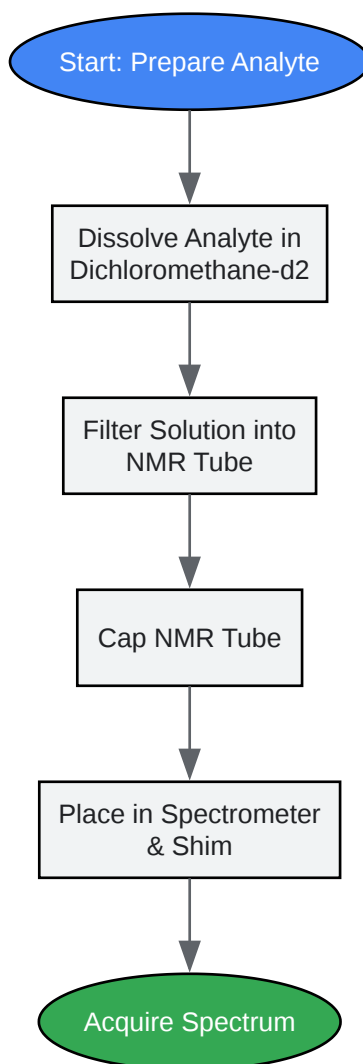
- After shaking, the mixture is allowed to stand, and the undissolved solute settles.
- A clear aliquot of the supernatant is carefully withdrawn using a syringe and filtered to remove any suspended particles.
- The concentration of the solute in the filtered solution is determined using a suitable analytical technique.[17]

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis, purification, and characterization of **dichloromethane-d₂**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dichloromethane | CH₂Cl₂ | CID 6344 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]

- 3. Deuterated Solvents for NMR: Guide - Allan Chemical Corporation | allanchem.com [allanchem.com]
- 4. Dichloromethane-d2 | ZEOTOPE [zeotope.com]
- 5. Dichloromethane - Re-evaluation of Some Organic Chemicals, Hydrazine and Hydrogen Peroxide - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. Dichloromethane-D2 deuteration degree min. 99.8 for NMR spectroscopy MagniSolv 1665-00-5 [sigmaaldrich.com]
- 7. Dichloromethane (CH₂Cl₂): Structure, Properties, Uses & Safety [vedantu.com]
- 8. wissen.science-and-fun.de [wissen.science-and-fun.de]
- 9. vernier.com [vernier.com]
- 10. fao.org [fao.org]
- 11. math.answers.com [math.answers.com]
- 12. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 13. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 14. Identification of an unknown volatile liquid | General Chemistry Lab News [sites.middlebury.edu]
- 15. benchchem.com [benchchem.com]
- 16. Chemistry Online @ UTSC [utsc.utoronto.ca]
- 17. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Dichloromethane-d2: A Comprehensive Technical Guide to its Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b032916#dichloromethane-d2-physical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com